

# 6-Chloroisoquinolin-4-ol proper disposal procedures

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## Compound of Interest

Compound Name: 6-Chloroisoquinolin-4-ol

Cat. No.: B14002724

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Standard Operating Procedure: Disposal and Handling of **6-Chloroisoquinolin-4-ol**

H

CINO Molecular Weight: 179.60 g/mol [\[1\]](#)[\[2\]](#)

## Part 1: Emergency & Safety Profile

Core Directive: Treat **6-Chloroisoquinolin-4-ol** as a hazardous halogenated organic substance. In the absence of compound-specific toxicological data, adopt the safety protocols for the structural analog 6-Chloroquinolin-4-ol and general halogenated isoquinolines.

## Hazard Identification (GHS Classification)

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
  - H319: Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- H335: May cause respiratory irritation.[3][6]
- Precautionary Principle: As a halogenated heteroaromatic, this compound must be prevented from entering environmental water sources due to potential persistence and toxicity to aquatic life.

## Personal Protective Equipment (PPE) Matrix

Protection Type	Specification	Rationale
Respiratory	N95 or P100 Respirator	Required if handling dry powder outside a fume hood to prevent inhalation of particulates.
Hand	Nitrile Gloves (Double-gloved recommended)	Standard nitrile provides adequate resistance. Double gloving prevents permeation during dissolved-phase handling (e.g., in DMSO/DMF).
Eye	Chemical Splash Goggles	Preferred over safety glasses to protect against splashes during solubilization or waste transfer.
Body	Lab Coat (Buttoned), Long Pants, Closed Shoes	Prevents dermal contact with particulates or spills.

## Part 2: Disposal Procedures

Critical Operational Rule: Do NOT dispose of this compound down the drain. All waste must be collected for high-temperature incineration.

### A. Solid Waste Disposal (Pure Compound & Contaminated Solids)[6]

- Containerization: Collect all solid waste (expired powder, filter cakes, contaminated paper towels) in a dedicated wide-mouth HDPE (High-Density Polyethylene) or glass jar.

- Labeling: Affix a hazardous waste label clearly stating:
  - Chemical Name: **6-Chloroisoquinolin-4-ol**[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
  - Hazard Class: Toxic, Irritant[\[6\]](#)
  - Constituents: 100% **6-Chloroisoquinolin-4-ol** (or % weight if mixed)
- Segregation: Store in the "Solid Halogenated Organic" waste stream. Do not mix with oxidizers or reactive metals.[\[13\]](#)[\[14\]](#)

## B. Liquid Waste Disposal (Mother Liquors & Solutions)

Since **6-Chloroisoquinolin-4-ol** is often handled in organic solvents (DMSO, DMF, Methanol), the waste stream is determined by the solvent.

- Halogenated Solvent Mixtures (e.g., DCM, Chloroform):
  - Pour into the "Halogenated Organic Solvents" carboy.
  - Reasoning: The chlorine atom on the isoquinoline ring requires this stream to ensure proper incineration temperatures (>1100°C) are met to prevent dioxin formation.
- Non-Halogenated Solvent Mixtures (e.g., Methanol, DMSO):
  - Protocol Exception: While the solvent is non-halogenated, the solute (**6-Chloroisoquinolin-4-ol**) is halogenated.
  - Action: If the concentration of **6-Chloroisoquinolin-4-ol** is >1%, divert to the "Halogenated Waste" stream to ensure compliance with strict EPA halogen limits for fuel blending. If trace (<0.1%), it may often be placed in non-halogenated waste, but best practice dictates defaulting to the Halogenated stream to avoid regulatory non-compliance.

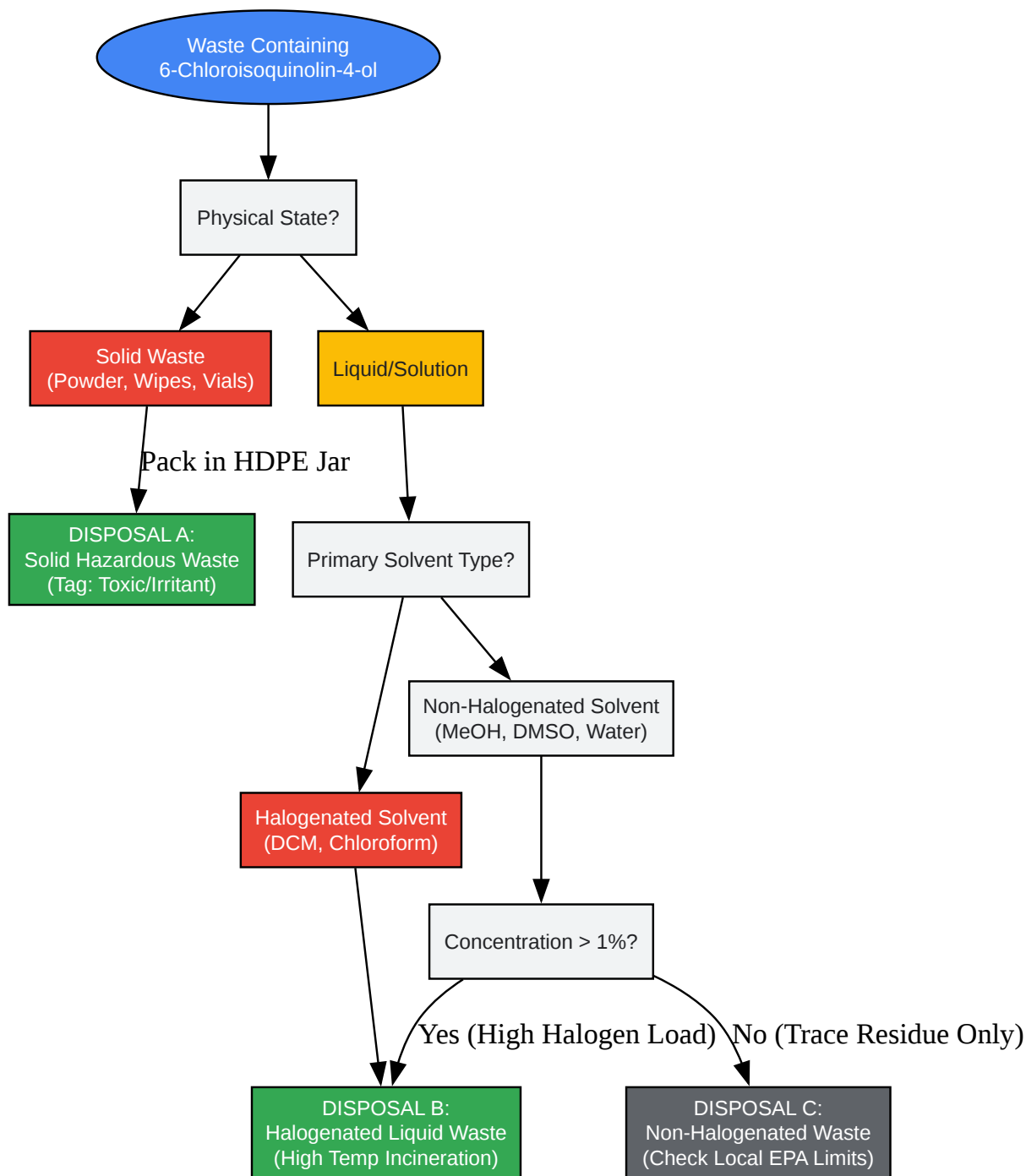
## C. Decontamination of Glassware

- Solubilization: Rinse glassware with a small volume of DMSO or Acetone. This compound typically exhibits poor water solubility.

- Collection: Collect the first two rinses into the Halogenated Liquid Waste container.
- Final Wash: Wash glassware with detergent and water; this effluent can go down the drain only after the organic residue has been removed.

## Part 3: Waste Stream Logic & RCRA Classification

The following decision tree illustrates the logical flow for categorizing waste containing **6-Chloroisoquinolin-4-ol**.



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Figure 1: Waste stream triage logic for **6-Chloroisoquinolin-4-ol**. Defaulting to Halogenated Liquid Waste is the safest compliance strategy.

## Part 4: Regulatory & Technical Reference

### Regulatory Status (USA - EPA/RCRA):

- Listing: Not explicitly P-listed or U-listed.
- Characteristic Waste: Classified as hazardous due to toxicity (if leachable) and halogen content.<sup>[14]</sup>
- Waste Code: If mixed with spent halogenated solvents, apply codes F001/F002. If pure substance is discarded, manage as Non-Regulated Hazardous Waste (unless TCLP testing proves otherwise), but facility policy usually mandates "Hazardous" status for all chlorinated heterocycles.

### Chemical Properties Relevant to Disposal:

- Solubility: Soluble in DMSO, Methanol; sparingly soluble in water.
- Stability: Stable under normal temperatures and pressures. Avoid strong oxidizing agents.<sup>[13][15]</sup>

## References

- U.S. Environmental Protection Agency (EPA). (2024). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)
- PubChem. (2024). Compound Summary for similar structure 6-Chloroquinolin-4-ol (CAS 23432-43-1). (Used for analog safety inference).<sup>[3][15]</sup> Retrieved from [\[Link\]](#)

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